

Common issues with (Propylsulfanyl)methanimidamide hydrobromide experiments

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Compound of Interest

Compound Name: (Propylsulfanyl)methanimidamide
hydrobromide

CAS No.: 1071-75-6

Cat. No.: B127012

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Technical Support Center: **(Propylsulfanyl)methanimidamide Hydrobromide**

Status: Operational Support Tier: Level 3 (Senior Application Scientist) Subject: Experimental Optimization & Troubleshooting for CAS 1071-75-6

Compound Identity & Technical Profile

(Propylsulfanyl)methanimidamide hydrobromide is the IUPAC designation for S-Propylisothioureahydrobromide (also known as PIM or S-PIT in some contexts). It is a potent, competitive inhibitor of Nitric Oxide Synthase (NOS) isoforms and a versatile guanylate agent in organic synthesis.

- CAS Number: 1071-75-6
- Formula: $\text{C}_4\text{H}_{10}\text{N}_2\text{S} \cdot \text{HBr}$

- Molecular Weight: 199.11 g/mol
- Primary Applications:
 - Pharmacology: Selective inhibition of inducible Nitric Oxide Synthase (iNOS) to study inflammatory pathways.
 - Medicinal Chemistry: Reagent for converting amines into guanidines (guanylation).

Critical Handling & Stability Protocols

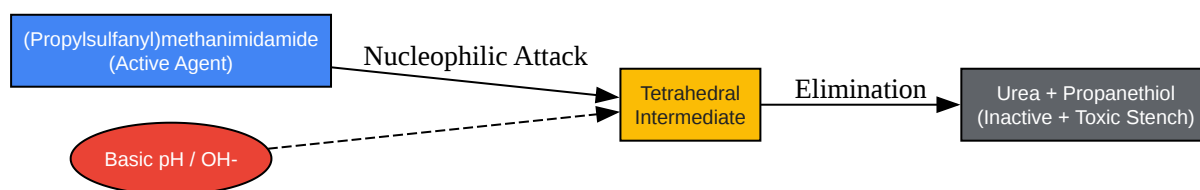
Core Directive: The hydrobromide salt is hygroscopic and prone to hydrolysis under basic conditions. Improper handling is the #1 cause of experimental failure.

Storage & Stock Preparation

Parameter	Specification	Reason (Causality)
Storage Temp	-20°C (Desiccated)	Prevents moisture absorption which accelerates hydrolysis.
Solvent	DMSO or Water (Acidified)	Soluble in water (>50 mg/mL). Stability is pH-dependent.
pH Stability	Stable at pH < 6.0	At neutral/basic pH, the compound hydrolyzes to urea and propanethiol (stench).
Stock Shelf Life	< 24 Hours (Aqueous)	Rapid degradation in water at RT. Make fresh or freeze aliquots at -80°C.

Visualizing the Instability Risk

The following diagram illustrates the degradation pathway that occurs if the pH is not strictly controlled.



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Figure 1: Hydrolysis mechanism of S-alkylisothioureas in basic media. The release of propanethiol is a hallmark of degradation.

Troubleshooting Biological Experiments (NOS Inhibition)

Context: Researchers often use this compound to block NO production in LPS-stimulated macrophages or endothelial cells.

Issue 1: Inconsistent IC₅₀ / K_i Values

- Symptom: Variability in inhibition potency between replicates.
- Root Cause: pH drift in the assay buffer. The HBr salt is acidic; adding it to a weakly buffered medium can drop the pH, affecting enzyme activity independently of the inhibitor. Conversely, if the buffer is too strong (pH 7.4) and the compound sits for >1 hour, it hydrolyzes.
- Solution:
 - Prepare a 1000x stock in DMSO.
 - Add to the assay buffer immediately before initiating the reaction.
 - Verify final pH is 7.4; if the HBr salt lowers pH, back-titrate with dilute NaOH, but do not overshoot.

Issue 2: "Rotten Cabbage" Smell in Incubator

- Symptom: Distinct sulfur odor during cell culture experiments.
- Root Cause: Metabolic breakdown or chemical hydrolysis releasing 1-propanethiol.
- Solution:
 - Reduce incubation time. S-alkylisothioureas have short half-lives.
 - Seal plates with parafilm if possible, or use a dedicated incubator.
 - Safety Warning: Propanethiol is toxic. Ensure adequate ventilation.

Issue 3: Lack of Selectivity (iNOS vs. eNOS)

- Symptom: Unexpected hypertensive effects in animal models (due to eNOS inhibition).
- Scientific Insight: While S-propylisothiurea is relatively selective for iNOS compared to L-NMMA, it is less selective than 1400W. The propyl group provides steric bulk that fits the iNOS pocket better than eNOS, but high doses ($>10\text{ }\mu\text{M}$) will inhibit constitutive isoforms [1].
- Protocol Adjustment: Perform a dose-response curve specifically in the $10\text{ nM} - 1\text{ }\mu\text{M}$ range. Avoid bolus doses $>10\text{ mg/kg}$ in vivo without blood pressure monitoring.

Troubleshooting Chemical Synthesis (Guanylation)

Context: Using the compound to transfer the amidine group to an amine ($\text{R-NH}_2 \rightarrow \text{R-NH-C(=NH)NH}_2$).

Issue 4: Low Yield of Guanidine Product

- Symptom: Reaction stalls or yields mostly starting material.
- Root Cause: The amine nucleophile must be unprotonated to attack, but the reagent is an HBr salt.
- Solution:
 - Base Requirement: You must use a base (e.g., Triethylamine or DIPEA) to neutralize the HBr and the amine salt.

- Optimization: Use Mercury(II) chloride (HgCl_2) or Silver nitrate (AgNO_3) as a "thiophile" to precipitate the sulfur byproduct and drive the reaction forward.
- Note: Without a metal catalyst, the reaction is slow and requires reflux, which promotes hydrolysis.

Frequently Asked Questions (FAQ)

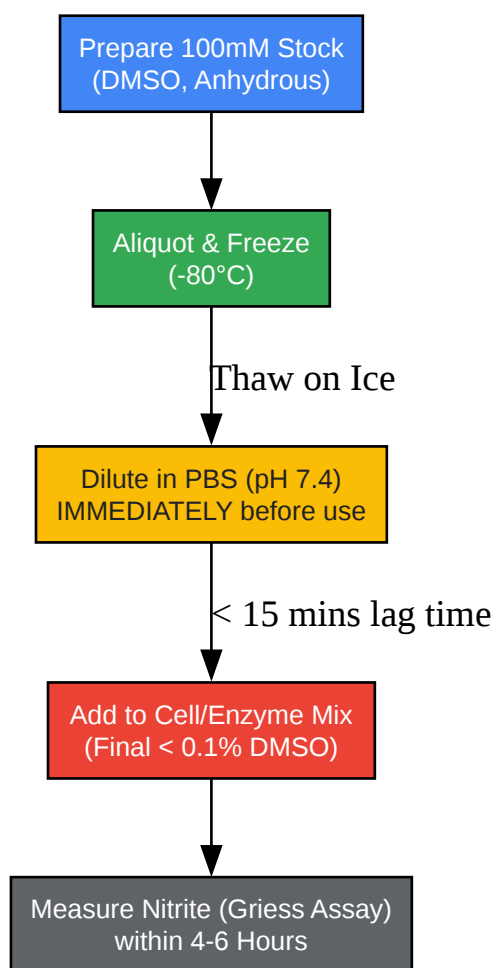
Q1: Can I autoclave the stock solution? A: Absolutely not. The heat and pressure will completely hydrolyze the compound into urea and propanethiol. Sterilize by filtration (0.22 μm PTFE filter) only.

Q2: How does the "Propyl" chain affect potency compared to S-Ethyl or S-Methyl variants? A: Generally, S-Ethylisothioureia (SEITU) is the most potent pan-NOS inhibitor. The S-Propyl variant is slightly less potent but often exhibits improved selectivity for iNOS over eNOS due to the larger hydrophobic pocket in the inducible isoform [1].

Q3: Is the HBr salt interchangeable with the HCl salt? A: Stoichiometrically, yes, but their solubility and hygroscopicity differ. HBr salts are often denser and less hygroscopic than HCl salts, but always check the specific Certificate of Analysis.

Experimental Workflow: NOS Inhibition Assay

Standardized protocol to minimize degradation artifacts.



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Figure 2: Critical timing workflow for NOS inhibition assays using S-propylisothiourrea.

References

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- Southan, G. J., & Szabó, C. (1996). "Selective pharmacological inhibition of distinct nitric oxide synthase isoforms." *Biochemical Pharmacology*.
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